

An In-depth Technical Guide to 3-Methoxypyridine and its Synonyms

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Compound of Interest

Compound Name: 3-Methoxypyridine

Cat. No.: B1294695

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Introduction

3-Methoxypyridine, also known by its synonym beta-Methoxypyridine, is a heterocyclic aromatic organic compound with the chemical formula C_6H_7NO . It belongs to the family of methoxypyridines, where a methoxy group is substituted on the pyridine ring. The position of the methoxy group at the 3-position of the pyridine ring imparts specific chemical reactivity and properties that make it a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and materials science. This technical guide provides a comprehensive overview of **3-Methoxypyridine**, including its chemical properties, synthesis, and key applications in research and development.

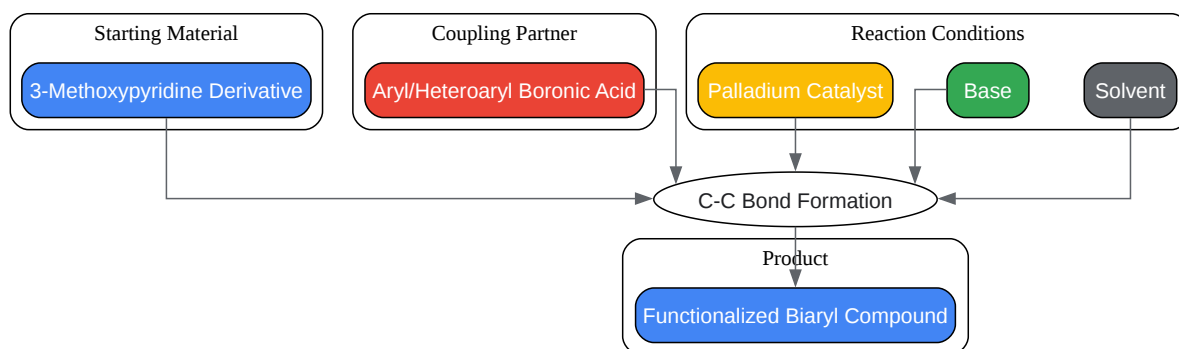
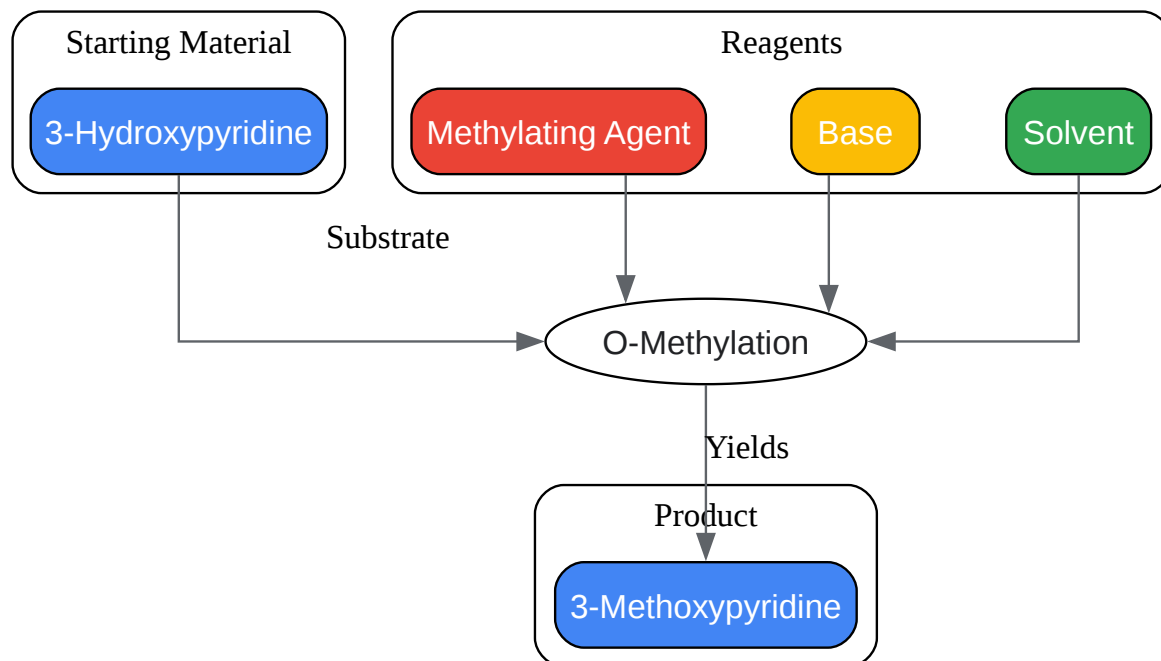
Chemical and Physical Properties

A summary of the key physicochemical properties of **3-Methoxypyridine** is presented in the table below. These properties are crucial for its handling, storage, and application in various experimental setups.

Property	Value
Molecular Formula	C ₆ H ₇ NO
Molecular Weight	109.13 g/mol
CAS Number	7295-76-3
Synonyms	beta-Methoxypyridine, Pyridine, 3-methoxy-
Appearance	Clear colorless to slightly yellow liquid
Boiling Point	65 °C at 15 mmHg
Density	1.083 g/mL at 25 °C
Refractive Index (n _{20/D})	1.518
Flash Point	71 °C (159.8 °F) - closed cup
Solubility	Soluble in water and common organic solvents
pKa (Strongest Basic)	4.81
LogP	0.990

Synthesis of 3-Methoxypyridine

The synthesis of **3-Methoxypyridine** is most commonly achieved through the O-methylation of 3-hydroxypyridine. Several methylation agents and conditions have been explored to achieve selective O-methylation over the competing N-methylation of the pyridine ring nitrogen. A general workflow for this synthesis is depicted below.



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